

Solubility of 2-Methylbenzamide Oxime in Organic Solvents: A Technical Guide

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Compound of Interest		
Compound Name:	2-methyl Benzamideoxime	
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Abstract

This technical guide provides a comprehensive overview of the solubility of 2-methylbenzamide oxime in organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing detailed, industry-standard experimental protocols to enable researchers to generate robust and reliable solubility data. The methodologies described include the widely used shake-flask method followed by gravimetric analysis or UV/Vis spectroscopy for quantification. This guide is intended to be a practical resource for scientists and professionals involved in drug discovery, formulation development, and chemical process design, where understanding the solubility of a compound is a critical parameter.

Introduction

2-Methylbenzamide oxime is an organic compound with potential applications in medicinal chemistry and materials science. A thorough understanding of its solubility in various organic solvents is fundamental for its synthesis, purification, formulation, and biological evaluation. Solubility dictates the choice of solvents for reaction media, crystallization, and the preparation of formulations for in vitro and in vivo studies. This guide outlines the necessary procedures to systematically determine the solubility of 2-methylbenzamide oxime.



Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for 2-methylbenzamide oxime in a range of common organic solvents is not readily available. Therefore, this section presents a template for a structured data table that researchers can populate upon experimental determination using the protocols outlined in Section 3.

Table 1: Experimentally Determined Solubility of 2-Methylbenzamide Oxime in Various Organic Solvents



Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Determination
Methanol	25	Data to be determined	Data to be determined	e.g., Shake- Flask/Gravimetri c
Ethanol	25	Data to be determined	Data to be determined	e.g., Shake- Flask/Gravimetri c
Acetone	25	Data to be determined	Data to be determined	e.g., Shake- Flask/UV-Vis
Ethyl Acetate	25	Data to be determined	Data to be determined	e.g., Shake- Flask/Gravimetri c
Dichloromethane	25	Data to be determined	Data to be determined	e.g., Shake- Flask/Gravimetri c
Acetonitrile	25	Data to be determined	Data to be determined	e.g., Shake- Flask/UV-Vis
Dimethyl Sulfoxide (DMSO)	25	Data to be determined	Data to be determined	e.g., Shake- Flask/Gravimetri c
N,N- Dimethylformami de (DMF)	25	Data to be determined	Data to be determined	e.g., Shake- Flask/Gravimetri c

Experimental Protocols for Solubility Determination

To obtain the quantitative data for Table 1, the following detailed experimental protocols are provided. The shake-flask method is a reliable and widely accepted technique for determining the equilibrium solubility of a compound.[1] The subsequent quantification of the dissolved



solute can be performed using various analytical techniques, with gravimetric analysis and UV/Vis spectroscopy being common choices.[2][3]

General Experimental Workflow

The overall process for determining the solubility of 2-methylbenzamide oxime is depicted in the following workflow diagram.



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Caption: General workflow for solubility determination.

Shake-Flask Method for Achieving Equilibrium

Objective: To prepare a saturated solution of 2-methylbenzamide oxime in a specific organic solvent at a constant temperature.

Materials:

- 2-Methylbenzamide oxime (solid)
- Selected organic solvent (e.g., methanol, ethanol, acetone)
- Scintillation vials or other suitable sealed containers
- Orbital shaker or magnetic stirrer with temperature control
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure:



- Add an excess amount of solid 2-methylbenzamide oxime to a vial. An excess is necessary to ensure that the solution reaches saturation.
- Pipette a known volume of the chosen organic solvent into the vial.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in an orbital shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24 to 48 hours).[4]
- After the equilibration period, cease agitation and allow the vial to stand undisturbed at the same constant temperature for at least 2 hours to allow the undissolved solid to sediment.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any remaining solid particles. The filtrate is the saturated solution.

Quantification by Gravimetric Analysis

Objective: To determine the concentration of 2-methylbenzamide oxime in the saturated solution by evaporating the solvent and weighing the residual solute.[2][5]

Materials:

- Saturated solution of 2-methylbenzamide oxime
- · Pre-weighed glass vials or evaporating dishes
- Analytical balance
- Vacuum oven or desiccator

Procedure:

- Accurately pipette a known volume of the filtered saturated solution into a pre-weighed vial.
- Record the total weight of the vial and the solution.



- Evaporate the solvent in a well-ventilated fume hood. Gentle heating or a stream of nitrogen
 can be used to accelerate this process, but care must be taken to avoid decomposition of the
 solute.
- Place the vial containing the non-volatile solute in a vacuum oven at a temperature below the melting point of 2-methylbenzamide oxime to remove any residual solvent.
- Cool the vial in a desiccator to room temperature.
- Weigh the vial containing the dried solute on an analytical balance.
- Repeat the drying and weighing steps until a constant weight is achieved.
- Calculate the mass of the solute and express the solubility in g/100 mL or mol/L.



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Caption: Workflow for gravimetric solubility analysis.

Quantification by UV/Vis Spectroscopy

Objective: To determine the concentration of 2-methylbenzamide oxime in the saturated solution using its absorbance of ultraviolet or visible light.[3] This method is suitable if the compound has a chromophore and a standard calibration curve can be established.

Materials:

- Saturated solution of 2-methylbenzamide oxime
- UV/Vis spectrophotometer
- Quartz or appropriate cuvettes

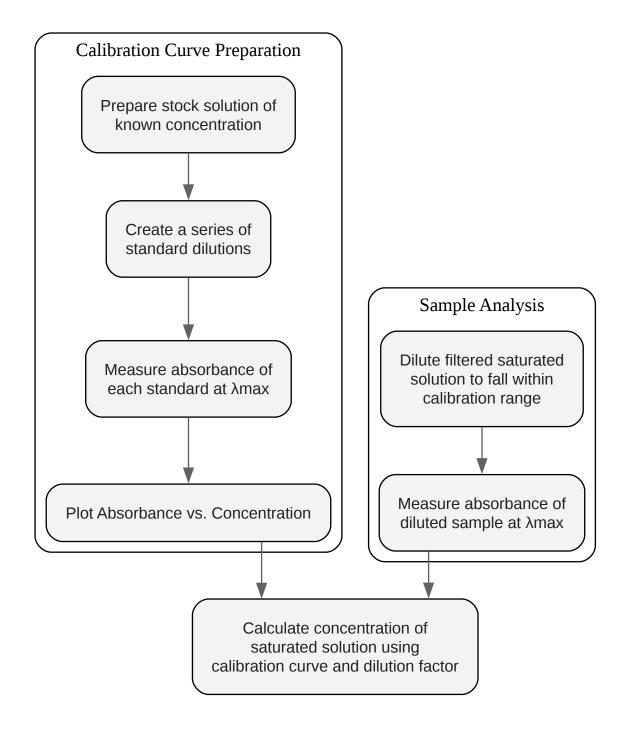


- Volumetric flasks and pipettes
- The same organic solvent used for solubility determination

Procedure:

- Preparation of a Calibration Curve:
 - Prepare a stock solution of 2-methylbenzamide oxime of known concentration in the chosen organic solvent.
 - Perform a series of dilutions of the stock solution to create a set of standard solutions with decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λmax) of 2-methylbenzamide oxime.
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The relationship should be linear and follow the Beer-Lambert law.
- · Analysis of the Saturated Solution:
 - Accurately dilute a known volume of the filtered saturated solution with the same organic solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at λmax.
 - Use the equation of the line from the calibration curve to calculate the concentration of the diluted sample.
 - Account for the dilution factor to determine the concentration of the original saturated solution.





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Caption: Workflow for UV/Vis spectroscopic solubility analysis.

Conclusion

While direct quantitative solubility data for 2-methylbenzamide oxime in organic solvents is not extensively documented, this guide provides the necessary framework for researchers to



systematically and accurately determine this crucial physicochemical property. The detailed protocols for the shake-flask method coupled with either gravimetric or UV/Vis spectroscopic analysis offer robust and reliable approaches for generating high-quality solubility data. The inclusion of structured data tables and workflow diagrams aims to facilitate experimental planning and data management, ultimately supporting the advancement of research and development involving 2-methylbenzamide oxime.

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